Technical Support Center: 5-Methoxy-alpha-ethyltryptamine (5-MeO-aET) Spectral Analysis

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Compound of Interest

Compound Name:	*5-Methoxy-alpha-ethyltryptamine*
CAS No.:	*4765-10-0*
Cat. No.:	*B158242*

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Department: Analytical Chemistry & Structural Elucidation Document ID: TS-NMR-5MeO-aET-001 Status: Active Last Updated: February 1, 2026

Introduction: The "Phantom" Complexity

Welcome to the technical support hub for **5-Methoxy-alpha-ethyltryptamine** (5-MeO-aET). A common support ticket we receive involves researchers suspecting their sample is impure because the aliphatic region (2.5 – 3.5 ppm) appears as "messy" multiplets rather than clean triplets.

This guide addresses the specific NMR challenges posed by the chiral center at the

-position. Unlike simple tryptamines (like DMT), the

-ethyl group breaks the symmetry of the molecule, rendering the adjacent methylene protons diastereotopic. This is not an impurity; it is a structural necessity.

Module 1: The Reference Standard (Structural Assignment)

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Before troubleshooting, validate your spectrum against the expected signal topology. The data below represents the consensus shifts for the free base in CDCl

.

Predicted Chemical Shift Table (H NMR, 400 MHz)

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Position	Proton Type	(ppm)	Multiplicity	Integration	Key Diagnostic Feature
Indole-NH	Amine	7.9 - 8.2	Broad s	1H	Disappears in D O shake; sharpens in DMSO.
H-4	Aromatic	7.00 - 7.05	d (Hz)	1H	meta-coupling to H-6; characteristic doublet.
H-7	Aromatic	7.20 - 7.25	d (Hz)	1H	ortho-coupling to H-6.
H-6	Aromatic	6.80 - 6.85	dd	1H	"Roofing" effect often seen with H-7.
H-2	Aromatic	6.90 - 7.00	d/s	1H	Often overlaps with H-4; check HSQC.
-OCH	Methoxy	3.80 - 3.85	s	3H	The sharpest singlet in the spectrum.
-CH	Methine	2.90 - 3.00	m	1H	The chiral center; couples to 5 protons.

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-CH	Methylene	2.60 - 2.85	dd / m	2H	Diastereotopic (ABX system). Distinct shifts.
Ethyl-CH	Methylene	1.40 - 1.60	m	2H	Often broadened by rotation.
Ethyl-CH	Methyl	0.90 - 1.00	t	3H	Classic triplet.

Note: In the hydrochloride salt form, the

-CH shift moves downfield (~3.4 ppm) due to the deshielding effect of the protonated amine.

Module 2: Troubleshooting The Aliphatic Region

User Issue:"My

-protons (linking the indole to the amine chain) are not a clean doublet. I see two complex multiplets. Is my sample contaminated?"

Root Cause Analysis: This is the Diastereotopic Effect.[1] The

-carbon is chiral (

). This chirality makes the two protons on the adjacent

-carbon magnetically non-equivalent (

). They are not just "neighbors"; they are structurally distinct environments.

The Physics of the Split

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- Geminal Coupling (

  ):

  and

  are on the same carbon, so they split each other strongly (

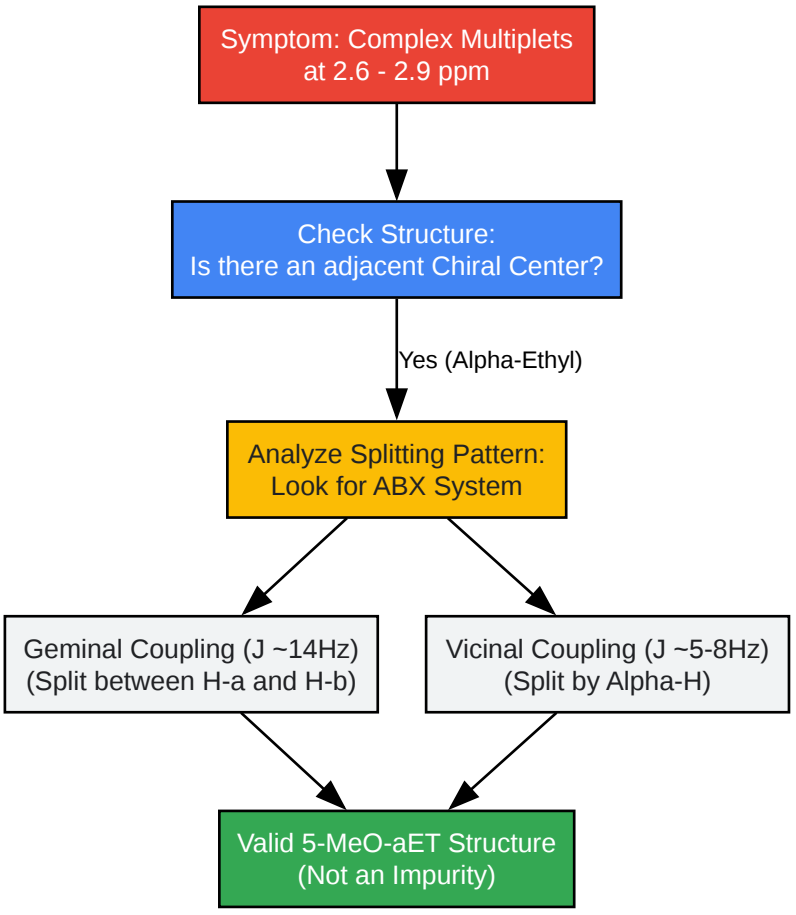
  Hz).

- Vicinal Coupling (

  ): Both couple to the single

  -proton, but with different coupling constants depending on the rotamer population (Karplus relationship).

Resolution Protocol: Do not attempt to purify. Validate the structure using the logic below:



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Figure 1: Decision tree for validating diastereotopic proton signals in chiral tryptamines.

Module 3: Solvent Selection & Exchange Dynamics

User Issue:"I cannot integrate the Indole NH or the Amine NH2 protons consistently."

Technical Insight: Protons attached to heteroatoms (N, O) are "exchangeable." Their visibility depends on the rate of exchange with the solvent or trace water.

Solvent Comparison Guide

Feature	CDCl **(Chloroform-d)**	DMSO-d **(Dimethyl Sulfoxide)**
Indole NH	Broad singlet (~8.0 ppm). May disappear if solution is dilute.	Sharp singlet (~10.8 ppm). H-bonds with solvent, shifting it downfield.
Amine NH	Often invisible or very broad hump (1.5 - 2.0 ppm).	Broad but visible. Ammonium salt (NH) appears as broad triplet at ~8.0 ppm.
Water Peak	~1.56 ppm (overlaps with Ethyl-CH).	~3.33 ppm (overlaps with Methoxy/Alpha-CH).
Resolution	Good for aliphatic coupling.	Excellent for aromatic/NH, but viscous (broadens lines).

Recommendation:

- For structural confirmation (coupling constants): Use CDCl .

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- For purity assay (integration of all protons): Use DMSO-d

  to ensure NH protons are sharp and integrable.

Module 4: Advanced Verification (2D NMR)

If 1D NMR is inconclusive regarding the ethyl group vs. impurities, run the following 2D experiments.

HSQC (Heteronuclear Single Quantum Coherence)

- Purpose: Correlates protons to the carbons they are attached to.
- The "Aha!" Moment: In the HSQC spectrum, the two "messy" multiplets in the 2.6–2.8 ppm region will both correlate to the same carbon signal (the

  -carbon at ~30 ppm).
- Interpretation: If they correlate to the same carbon, they are diastereotopic protons of the same molecule. If they correlate to different carbons, you have an impurity.

COSY (Correlation Spectroscopy)

- Purpose: Shows which protons are neighbors.
- Expected Cross-peaks:
  - -CH

    -CH
  - -CH

    Ethyl-CH
  - Ethyl-CH

    Ethyl-CH
- Validation: The "messy" multiplets must show a cross-peak to the

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-methine proton.

Module 5: Common Impurity Signals

Differentiate your target molecule from common synthesis byproducts.

Impurity	Source	Diagnostic Signal
5-Methoxyindole	Starting Material	C3-H appears as a doublet/singlet at ~6.4 ppm (aromatic region).
Nitroalkene Intermediate	Incomplete Reduction	Vinyl proton singlet at ~8.0 - 8.5 ppm (downfield).
Dichloromethane (DCM)	Extraction Solvent	Singlet at 5.30 ppm (CDCl).
Ethyl Acetate	Chromatography	Singlet (2.05 ppm), Quartet (4.12 ppm), Triplet (1.26 ppm).

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